

Application Notes and Protocols for 4-Methoxy-3,5-dinitrobenzoic Acid Reactions

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Compound of Interest

Compound Name: 4-Methoxy-3,5-dinitrobenzoic acid

CAS No.: 85365-92-0

Cat. No.: B181211

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Abstract

4-Methoxy-3,5-dinitrobenzoic acid is a valuable substituted aromatic compound, serving as a versatile building block in organic synthesis, particularly in the development of novel pharmaceuticals and materials. Its structure, featuring a carboxylic acid, a methoxy group, and two strongly electron-withdrawing nitro groups, allows for a diverse range of chemical transformations. This guide provides detailed, field-proven protocols for the synthesis, handling, and subsequent reactions of **4-Methoxy-3,5-dinitrobenzoic acid**, including esterification and nitro group reduction. The causality behind experimental choices is explained to empower researchers to adapt and troubleshoot these procedures effectively.

Introduction and Core Concepts

4-Methoxy-3,5-dinitrobenzoic acid is an electron-deficient aromatic ring, making it highly susceptible to nucleophilic aromatic substitution (S_NAr) reactions.^{[1][2]} The two nitro groups at the meta positions relative to the carboxylic acid and ortho/para to the methoxy group significantly activate the ring for such transformations.^{[1][3]} The carboxylic acid and nitro

functionalities also serve as handles for a variety of other important chemical modifications. This document outlines key experimental procedures involving this reagent.

Safety, Handling, and Physicochemical Properties

2.1. Critical Safety Precautions

Nitroaromatic compounds and the reagents used in their synthesis, such as concentrated nitric and sulfuric acids, are hazardous.[4] Strict adherence to safety protocols is mandatory.

- **Personal Protective Equipment (PPE):** Always wear chemical safety goggles, a face shield, chemical-resistant gloves (nitrile is recommended), and a lab coat.[5][6] All manipulations of solid nitro-compounds and concentrated acids must be performed inside a certified chemical fume hood to avoid inhalation of dust or corrosive vapors.[4][5][6]
- **Handling Nitrating Agents:** Concentrated nitric acid is a strong oxidizer and extremely corrosive.[4][7] It can cause severe burns upon contact and its mists can damage the respiratory tract.[4] Always add acid to water, never the reverse, to manage the exothermic reaction.[7] Store nitric acid away from organic materials, metals, and other incompatible substances.[6][7][8]
- **Emergency Procedures:** Ensure eyewash stations and safety showers are readily accessible.[4][8] In case of skin contact, immediately flush the affected area with copious amounts of water for at least 15 minutes.[4][8] For inhalation, move to fresh air and seek immediate medical attention.[4]

2.2. Physicochemical and Spectroscopic Data

Proper characterization is the cornerstone of trustworthy and reproducible research. The following table summarizes key data for **4-Methoxy-3,5-dinitrobenzoic acid**.

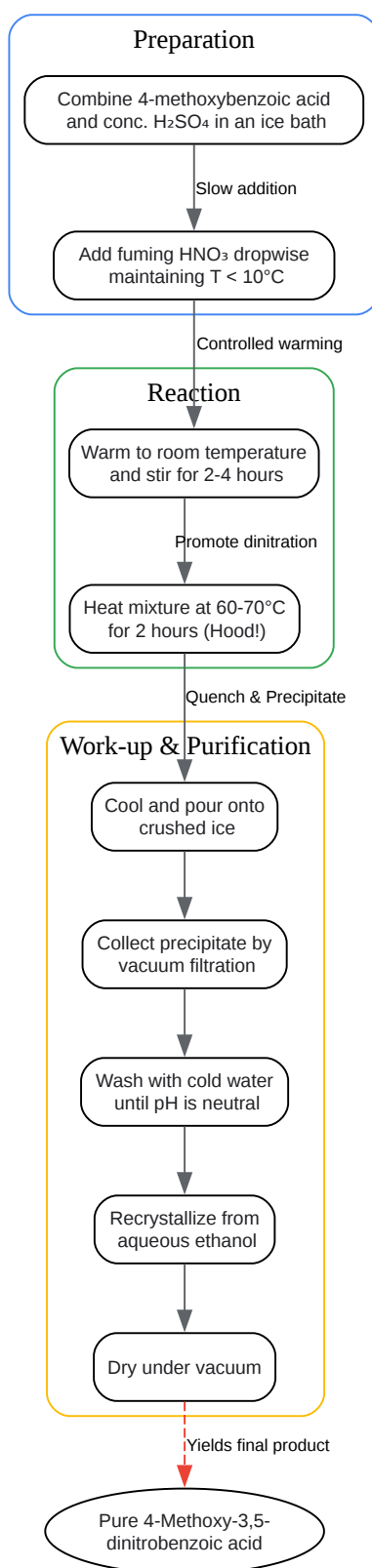
Property	Value	Source
Molecular Formula	C ₈ H ₆ N ₂ O ₇	[9]
Molecular Weight	242.14 g/mol	[9]
CAS Number	85365-92-0	[9]
Appearance	Yellowish solid	[10]
Melting Point	204-206 °C (for 3,5-dinitrobenzoic acid)	[10]
pKa	More acidic than benzoic acid (pKa 4.20) due to electron-withdrawing nitro groups. (pKa of 3,5-dinitrobenzoic acid is 2.82)	[10]
Solubility	Soluble in methanol.	[11]

Experimental Protocols

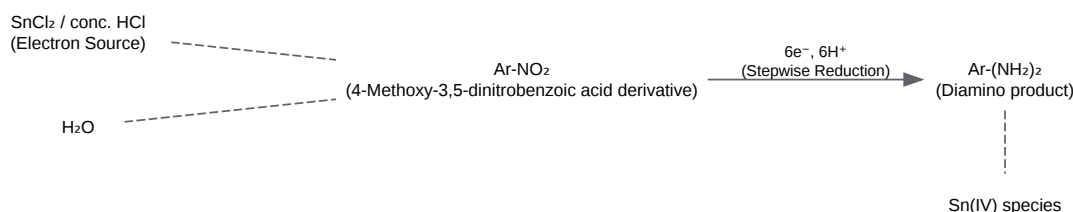
Protocol 1: Synthesis of 4-Methoxy-3,5-dinitrobenzoic Acid

Principle: This protocol describes the electrophilic aromatic substitution (nitration) of 4-methoxybenzoic acid. The methoxy group is an ortho, para-director; however, under harsh nitrating conditions, dinitration occurs. The reaction uses a mixture of fuming nitric acid and concentrated sulfuric acid, a potent nitrating agent. The sulfuric acid protonates the nitric acid to form the highly electrophilic nitronium ion (NO₂⁺).

Workflow Diagram:



Reduction of nitro groups using Tin(II) Chloride.



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- To cite this document: BenchChem. [Application Notes and Protocols for 4-Methoxy-3,5-dinitrobenzoic Acid Reactions]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b181211/docs#application-notes-and-protocols-for-4-methoxy-3-5-dinitrobenzoic-acid-reactions>]

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